

Isotopic enrichment levels of Chloroethane-2,2,2-d3

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Compound of Interest

Compound Name: Chloroethane-2,2,2-d3

CAS No.: 7371-46-2

Cat. No.: B3044206

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Technical Guide: Isotopic Enrichment & Characterization of **Chloroethane-2,2,2-d3**

Part 1: Executive Summary

Chloroethane-2,2,2-d3 (Ethyl-d3 chloride) is a critical alkylating agent in the synthesis of deuterated active pharmaceutical ingredients (APIs). Its primary application lies in the "Deuterium Switch" strategy, where metabolically labile ethyl groups are replaced with their deuterated counterparts to enhance metabolic stability via the Kinetic Isotope Effect (KIE).

High isotopic enrichment (

atom % D) is non-negotiable. Lower enrichment levels introduce isotopologue mixtures (

), which complicate mass spectrometric quantification in pharmacokinetic (PK) studies and dilute the metabolic stability benefits. This guide outlines the technical standards for synthesis, analytical validation, and handling of this volatile reagent.

Part 2: Chemical Profile & Enrichment Standards

Parameter	Specification	Technical Note
Chemical Formula		Deuterium label exclusively on the methyl group.
Molecular Weight	67.53 g/mol	+3.02 Da shift vs. non-deuterated standard.
Boiling Point	12.3 °C (54.1 °F)	Critical: Exists as a gas at STP; requires pressurized handling.
Isotopic Purity	atom % D	Industry standard.[1] High-precision applications require .
Chemical Purity		Main impurities: Ethanol-d3, Diethyl ether-d6, HCl.
Appearance	Colorless Gas	Liquefies under slight pressure (5 psig @ 21°C).

Part 3: Synthesis & Enrichment Mechanisms

The synthesis of **Chloroethane-2,2,2-d3** must prevent hydrogen-deuterium exchange (scrambling) to maintain isotopic integrity. The preferred industrial route involves the hydrochlorination of Ethanol-2,2,2-d3 using anhydrous Zinc Chloride (

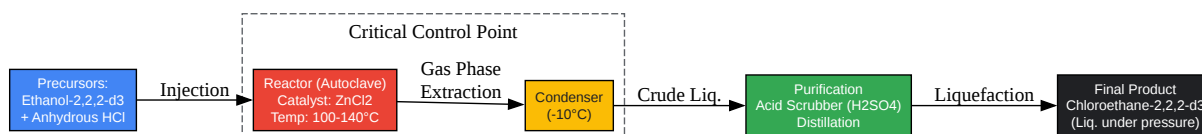
) as a Lewis acid catalyst.

Reaction Logic

- Precursor Selection: High-purity Ethanol-2,2,2-d3 is the limiting reagent for isotopic enrichment.
- Catalyst Function:
activates the hydroxyl group, facilitating nucleophilic substitution by chloride.

- Scrambling Control: The reaction is conducted under anhydrous conditions to prevent back-exchange of protons from water into the methyl position, although the C-H/C-D bonds of the methyl group are chemically robust under these conditions.

Synthesis Workflow Diagram



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Figure 1: Synthesis workflow emphasizing temperature control and purification to prevent isotopic dilution.

Part 4: Analytical Validation Protocols

Validating enrichment requires distinguishing between the desired

species and lower isotopologues (

).

Nuclear Magnetic Resonance (NMR)

Standard

H-NMR is the primary tool for structural confirmation and purity assessment.

- Solvent:
 - (cooled to 0°C to prevent sample evaporation).
- Key Spectral Features:
 - Methyl Group (

): Silent in

¹H-NMR. Any signal at

ppm indicates isotopic impurity (residual protons).

- Methylene Group (

): Appears at

ppm.[2]

- Non-deuterated: Quartet (

Hz).[2]

- Deuterated (

): The coupling to the adjacent deuterium atoms (Spin

) alters the splitting pattern. It typically appears as a broad multiplet or quintet due to coupling, which is smaller than

(

).[3]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides quantitative isotopic distribution.

- Method: Electron Impact (EI).

- Target Ions:

- Molecular Ion (

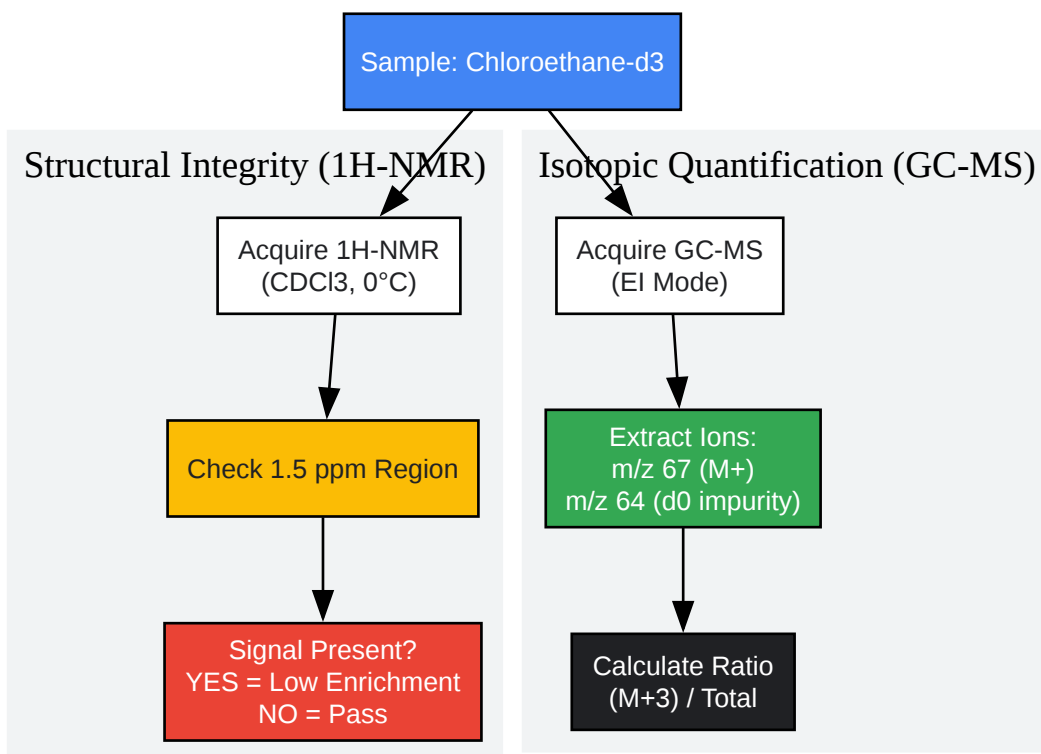
): m/z 67 (

) and 69 (

).

- Fragment Ion ():
): m/z 32 ().
- Calculation:

Analytical Logic Diagram



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Figure 2: Dual-stream analytical validation workflow for structural and isotopic verification.

Part 5: Handling & Safety Protocols

Due to its low boiling point (12.3°C), **Chloroethane-2,2,2-d3** is classified as a compressed gas for transport but behaves as a volatile liquid under refrigeration.

Storage & Containment

- Vessel: Carbon steel lecture bottles.

- Valve Type: CGA 110 or CGA 180 (Brass).
- Orientation: Must be stored upright to prevent liquid phase contact with the valve seal, which can cause corrosion or leakage.
- Temperature: Store below 25°C, ideally in a cool, well-ventilated gas cabinet.

Dispensing Protocol

- Cooling: Chill the lecture bottle (if permitted by SOP) or the receiving vessel in a dry ice/acetone bath (-78°C) to condense the gas.
- Transfer: Use a gas-tight syringe for small volumes or a cannula transfer for larger volumes into a pre-cooled reaction vessel.
- Pressure: Nominal pressure is ~5 psig at 21°C. Do not heat the cylinder to extract product; use the vapor pressure differential.

Part 6: References

- Sigma-Aldrich. **Chloroethane-2,2,2-d3** Product Specifications. Sigma-Aldrich. [\[4\] Link](#)
- Cambridge Isotope Laboratories. Chloroethane (2,2,2-D3, 98%) Technical Data. CIL. [Link](#)
- Gottlieb, H. E., et al. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. Journal of Organic Chemistry. [Link](#)
- Babij, N. R., et al. (2016). [\[3\]](#) NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents. Organic Process Research & Development. [Link](#)
- University of California, Riverside. Lecture Bottle Safety Fact Sheet. EH&S. [Link](#)
- Timmerman, L., et al. (2023). Deuterium in drug discovery: progress, opportunities and challenges. Nature Reviews Drug Discovery. [Link](#)

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Sources

- [1. eurisotop.com](https://eurisotop.com) [eurisotop.com]
- [2. NMR Chemical Shifts of Impurities](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. ccc.chem.pitt.edu](https://ccc.chem.pitt.edu) [ccc.chem.pitt.edu]
- [4. Chloroethane-2,2,2-d3 98 atom % D | Sigma-Aldrich](https://sigmaaldrich.com) [sigmaaldrich.com]
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